

A Comprehensive Technical Guide to 1-Bromo-2-butanol: Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 1-Bromo-2-butanol

Cat. No.: B1268025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **1-Bromo-2-butanol** (CAS No: 2482-57-7). This document is intended to be a critical resource for laboratory personnel, ensuring the safe and effective use of this chemical in research and development settings. Of particular note, commercially available **1-Bromo-2-butanol** is often supplied as a mixture containing approximately 20-30% of its isomer, 2-Bromo-1-butanol. This composition should be considered in all experimental designs and safety assessments.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Bromo-2-butanol** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₄ H ₉ BrO[1]
Molecular Weight	153.02 g/mol [1]
Appearance	Colorless to light yellow liquid
Boiling Point	165.9°C at 760 mmHg[2]
Flash Point	65.9°C[2]
Density	1.46 g/cm ³ [2]
Vapor Pressure	0.612 mmHg at 25°C[2]
Refractive Index	1.476[2]
LogP	1.15220[2]

Hazard Identification and Classification

1-Bromo-2-butanol is classified as a hazardous substance. A summary of its GHS hazard classifications is provided in Table 2.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Sensitization, Skin	Category 1	H317: May cause an allergic skin reaction[1]
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life[1]

Signal Word: Warning[3]

Primary Hazards: Flammable, Irritant, Environmental Hazard.[1]

Toxicological Information

Quantitative toxicological data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for **1-Bromo-2-butanol** is not readily available in the reviewed safety data sheets. The primary health hazards are related to its irritant properties.

- Ingestion: Harmful if swallowed.[4][5]
- Inhalation: May cause respiratory irritation.[4][5]
- Skin Contact: Causes skin irritation.[1][4][5] May cause an allergic skin reaction.[1]
- Eye Contact: Causes serious eye irritation.[1][4][5]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **1-Bromo-2-butanol**.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory.[2] A face shield may be required for splash hazards.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.[2] Gloves should be inspected before use and disposed of properly.
- Skin and Body Protection: A laboratory coat is required. For larger quantities or splash risks, chemical-resistant aprons or suits may be necessary.[2]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[2] If ventilation is inadequate, a suitable vapor respirator should be used.[2]

4.2. Engineering Controls

- Work with **1-Bromo-2-butanol** should be performed in a certified chemical fume hood.[\[2\]](#)
- An eyewash station and safety shower must be readily accessible in the work area.[\[2\]](#)

4.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#) No smoking.[\[2\]](#)[\[3\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[3\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)[\[3\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)

4.4. Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[2\]](#)

First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[2][3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[3] If skin irritation or a rash occurs, seek medical advice.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell. [2][3]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment. [2] Remove all sources of ignition.[3]
- Environmental Precautions: Prevent the chemical from entering drains.[3]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal. Use non-sparking tools.[3]

Fire and Explosion Hazard Data

- Flammability: Flammable liquid and vapor.[2][3]
- Suitable Extinguishing Media: Dry chemical, foam, water spray, or carbon dioxide.[2]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[4] Hazardous decomposition products include carbon oxides and hydrogen bromide.

Experimental Protocols: Representative Workflow

While specific experimental protocols will vary, the following provides a general workflow for a reaction involving **1-Bromo-2-butanol**, emphasizing safety procedures. This example is based on a typical nucleophilic substitution reaction, such as the synthesis of an ether.

Objective: To illustrate the safe setup and execution of a chemical reaction with **1-Bromo-2-butanol**.

Materials:

- **1-Bromo-2-butanol**
- Sodium hydride (or other base)
- Anhydrous solvent (e.g., THF)
- Alcohol (for ether synthesis)
- Round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Nitrogen/Argon line for inert atmosphere
- Separatory funnel
- Drying agent (e.g., magnesium sulfate)
- Rotary evaporator

Methodology:

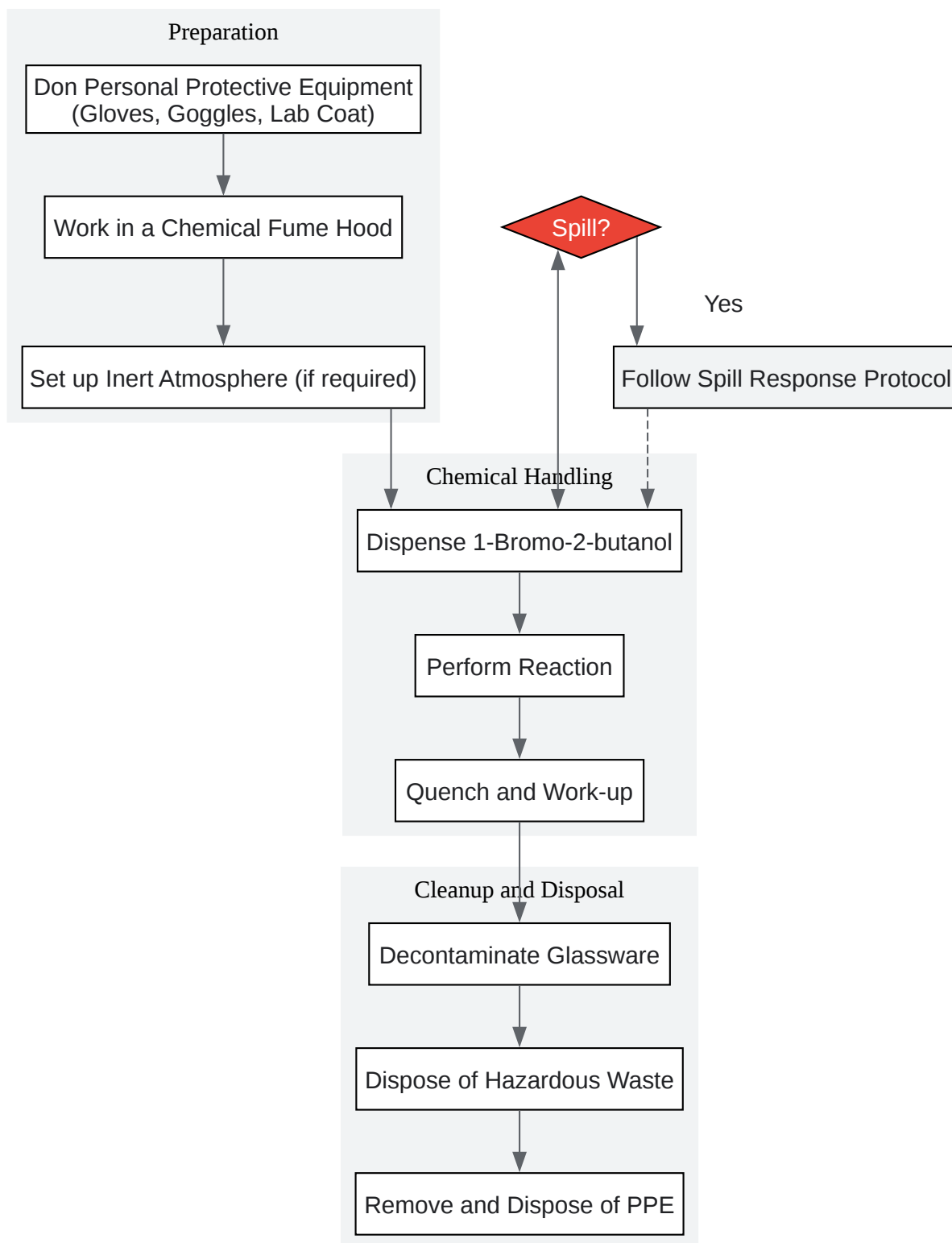
- Preparation and Inert Atmosphere:

- Assemble the reaction apparatus (round-bottom flask, condenser) in a chemical fume hood.
- Ensure all glassware is dry.
- Purge the system with an inert gas (Nitrogen or Argon).
- Reagent Addition:
 - Under a positive flow of inert gas, carefully add the anhydrous solvent to the reaction flask.
 - Add the base (e.g., sodium hydride) in portions, being mindful of any exothermic reaction.
 - Slowly add the alcohol to form the alkoxide.
 - Once the alkoxide formation is complete, add **1-Bromo-2-butanol** dropwise via a syringe or dropping funnel.
- Reaction:
 - Heat the reaction mixture to the desired temperature using a heating mantle with a stirrer.
 - Monitor the reaction progress using an appropriate technique (e.g., TLC, GC).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Carefully quench the reaction by slowly adding a proton source (e.g., water or a saturated ammonium chloride solution).
 - Transfer the mixture to a separatory funnel and perform an aqueous extraction to remove salts and water-soluble impurities.
 - Wash the organic layer with brine.
- Isolation and Purification:
 - Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).

- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by an appropriate method, such as distillation or column chromatography.

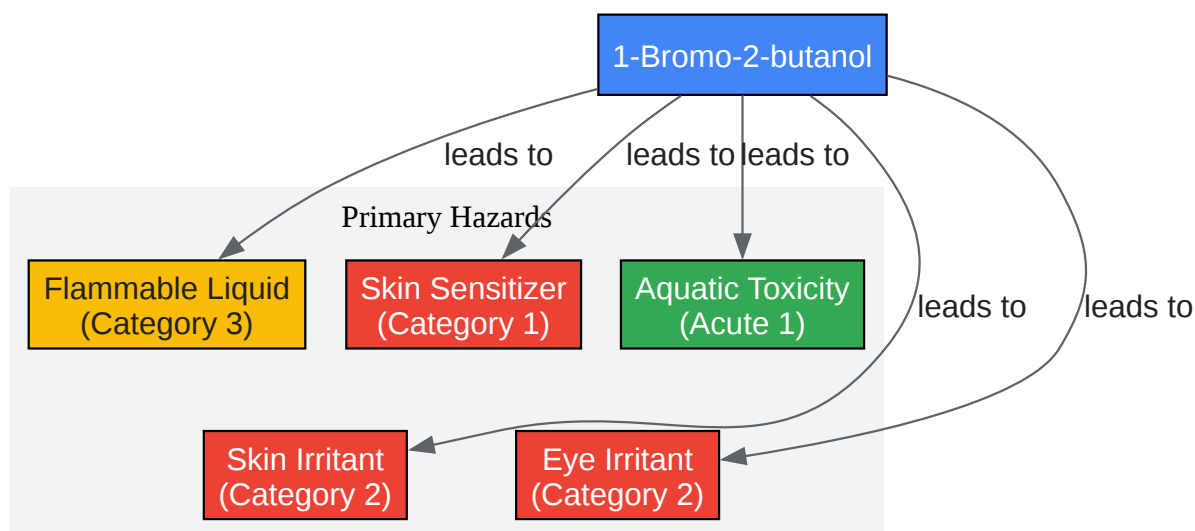
Visualizations

The following diagrams illustrate key safety and hazard concepts related to **1-Bromo-2-butanol**.



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Caption: General workflow for safely handling **1-Bromo-2-butanol** in a laboratory setting.



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Caption: Interrelationship of hazards associated with **1-Bromo-2-butanol**.

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